

Phenazine Ethosulfate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenazine ethosulfate

Cat. No.: B076524

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An In-depth Technical Guide on **Phenazine Ethosulfate** for Researchers, Scientists, and Drug Development Professionals

Introduction

Phenazine ethosulfate (PES), with the CAS number 10510-77-7, is a synthetic organic compound belonging to the phenazine family.[1] It is widely recognized for its role as a potent redox mediator, facilitating electron transfer in a variety of biochemical reactions. This property makes it an invaluable tool in diverse research fields, including medical diagnostics, antimicrobial drug development, and cellular metabolism studies. This guide provides a comprehensive overview of **phenazine ethosulfate**, its chemical properties, key applications, and detailed experimental protocols.

Chemical Properties and Structure

Phenazine ethosulfate is a cationic dye and an efficient electron acceptor.[2] Its chemical structure consists of a planar tricyclic phenazine core with an ethyl group attached to one of the nitrogen atoms, and an ethyl sulfate counter-ion.

Chemical Structure:

- IUPAC Name: 5-ethylphenazin-5-ium;ethyl sulfate[2]
- Molecular Formula: C₁₆H₁₈N₂O₄S[3]

- Molecular Weight: 334.39 g/mol [3][4]

The following table summarizes the key chemical and physical properties of **phenazine ethosulfate**:

Property	Value	Reference(s)
CAS Number	10510-77-7	[3][4][5]
Molecular Formula	C ₁₆ H ₁₈ N ₂ O ₄ S	[3][4]
Molecular Weight	334.39 g/mol	[3][4]
Appearance	Yellow to orange or brown powder	[6]
Purity	≥95%	[3][4]
Solubility	Soluble in ethanol (50 mg/mL, clear) and water.	[1][4]
Storage Temperature	-20°C	[4]
SMILES String	<chem>CCOS([O-])(=O)=O.CC[n+]1c2ccccc2nc3ccccc13</chem>	[4]
InChI Key	VDJKJPMLWJWQIH-UHFFFAOYSA-M	[4]

Core Applications in Research and Drug Development

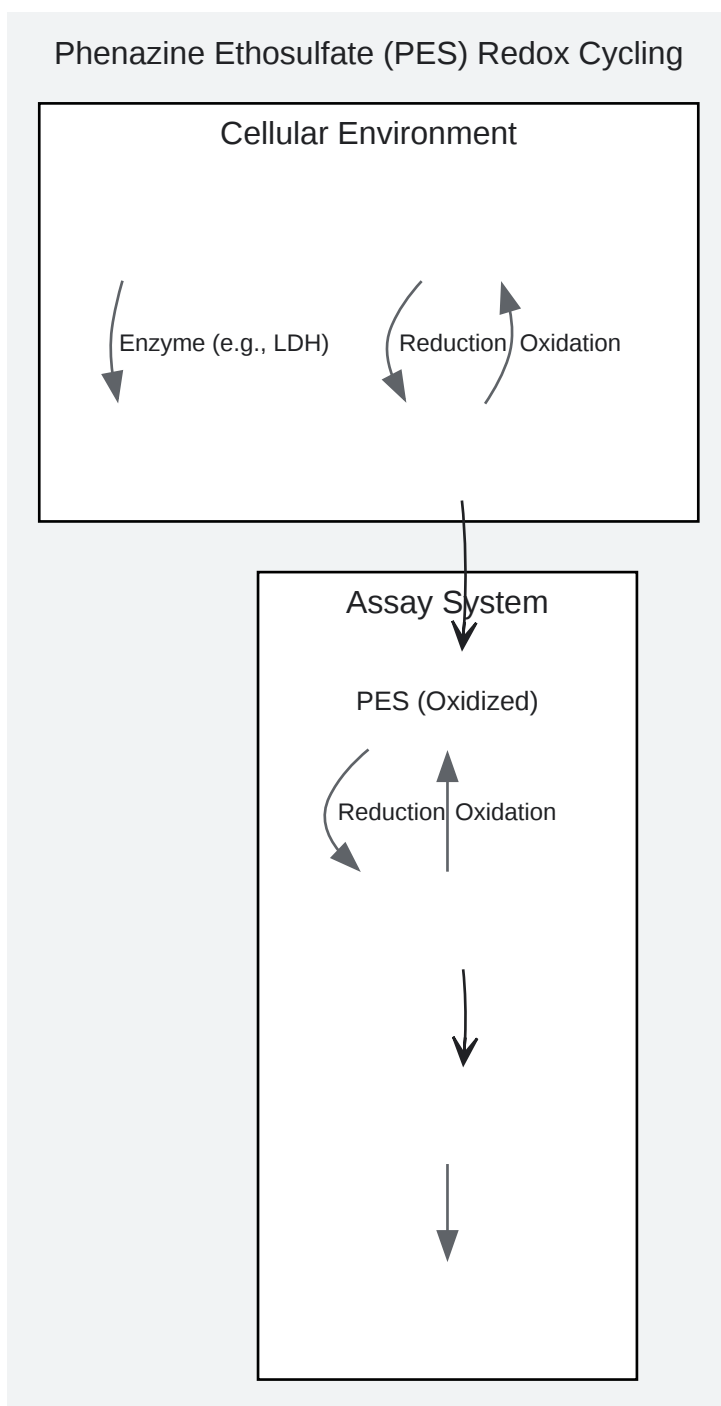
Phenazine ethosulfate's utility stems from its capacity to act as an intermediate electron carrier. This property is exploited in several key research and development areas:

- **Enzyme Assays:** It is a preferred electron acceptor in dye-linked enzyme assays, particularly for dehydrogenases.[7] By accepting electrons from reduced cofactors like NADH or FADH₂, it facilitates the colorimetric or fluorometric quantification of enzyme activity.

- **Biosensors:** Due to its ability to mediate electron transfer between an enzyme's active site and an electrode surface, **phenazine ethosulfate** is a critical component in the development of electrochemical biosensors.^[6] These sensors offer high sensitivity and specificity for detecting various biomolecules.^[6]
- **Nitric Oxide Reductase Activity:** It is specifically used in conjunction with ascorbic acid to detect nitric oxide reductase activity, an important enzyme in the denitrification pathway of various microorganisms.^{[2][3]}
- **Antimicrobial Research:** Phenazine compounds, in general, have been studied for their antimicrobial properties. **Phenazine ethosulfate** is utilized in creating antimicrobial formulations to combat resistant bacterial strains.^[6]
- **Cellular Metabolism and Respiration:** As a redox mediator, it is employed in studies of cellular respiration and metabolic pathways to probe electron transport chain activity.^[6]

Signaling and Mechanistic Pathways

The primary mechanism of action for **phenazine ethosulfate** involves redox cycling. In a typical biological system, it accepts electrons from a reduced species (e.g., NADH produced during substrate oxidation by a dehydrogenase) and transfers them to an acceptor molecule, which can be an artificial dye, an electrode, or molecular oxygen. This cycling process allows for the continuous oxidation of the reduced substrate, amplifying the signal in an assay or facilitating an electrochemical measurement.



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Caption: Redox cycling mechanism of **Phenazine Ethosulfate** (PES) in a typical enzyme assay.

Experimental Protocols

Lactate Dehydrogenase (LDH) Activity Assay

This protocol describes a colorimetric assay to determine LDH activity in cell lysates, adapted from standard procedures using a phenazine-based electron carrier.

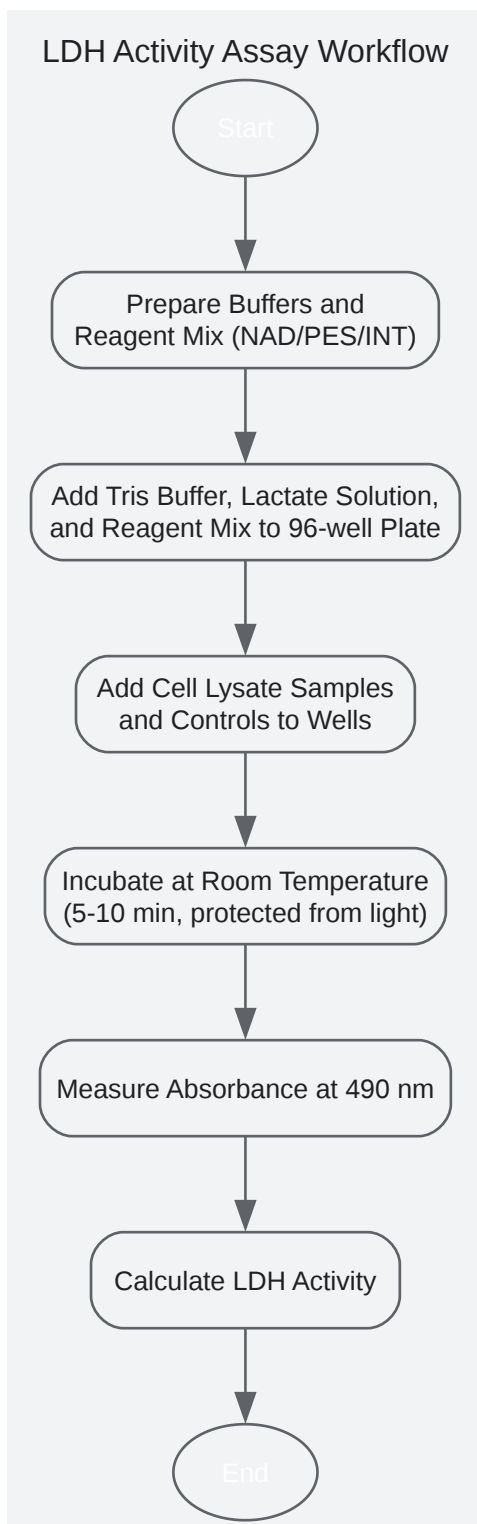
Materials:

- Tris buffer (200 mM, pH 8.0)
- Lithium lactate solution (50 mM)
- **Phenazine ethosulfate** (PES) stock solution (1 mg/mL in water)
- INT (p-iodonitrotetrazolium violet) solution (3.3 mg/100 μ L in DMSO)
- NAD⁺ solution (8.6 mg/2.3 mL in water)
- Cell lysate samples
- 96-well microplate
- Microplate reader (490 nm)

Procedure:

- Preparation of NAD/PES/INT Reagent Mix:
 - Shortly before use, prepare the reagent mix.
 - Combine 100 μ L of PES stock solution, 100 μ L of INT solution, and 2.3 mL of NAD⁺ solution.
 - This solution is light-sensitive and should be used within a few hours.
- Assay Setup:
 - In a 96-well plate, add 50 μ L of Tris buffer to each well.
 - Add 50 μ L of the lithium lactate solution to each well.

- Add 50 μ L of the NAD/PES/INT reagent mix to each well.
- For negative controls, use 50 μ L of water instead of the cell lysate.
- Initiation of Reaction and Measurement:
 - Add 50 μ L of the cell lysate sample to the appropriate wells.
 - Mix gently by tapping the plate.
 - Incubate the plate at room temperature for 5-10 minutes, protected from light.
 - Measure the absorbance at 490 nm using a microplate reader. The rate of color change is proportional to the LDH activity.



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Caption: Workflow for the Lactate Dehydrogenase (LDH) activity assay using PES.

Minimum Inhibitory Concentration (MIC) Assay for Antimicrobial Activity

This protocol outlines the broth microdilution method to determine the MIC of **phenazine ethosulfate** against a bacterial strain.

Materials:

- **Phenazine ethosulfate**
- Test bacterial strain (e.g., *Staphylococcus aureus*)
- Mueller-Hinton Broth (MHB)
- Sterile 96-well microtiter plates
- Sterile saline solution (0.85% w/v)
- Spectrophotometer (600 nm)

Procedure:

- Preparation of Bacterial Inoculum:
 - Inoculate a single colony of the test bacterium into 5 mL of MHB.
 - Incubate overnight at 37°C with shaking.
 - Dilute the overnight culture in MHB to match the turbidity of a 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL).
 - Further dilute the adjusted suspension to achieve a final concentration of approximately 5×10^5 CFU/mL in the test wells.
- Preparation of **Phenazine Ethosulfate** Dilutions:
 - Dissolve **phenazine ethosulfate** in a suitable solvent (e.g., sterile water or DMSO) to create a stock solution.

- In a 96-well plate, add 100 μ L of sterile MHB to wells 2 through 12.
- Add 200 μ L of the **phenazine ethosulfate** working solution (at twice the desired highest final concentration) to well 1.
- Perform a 2-fold serial dilution by transferring 100 μ L from well 1 to well 2, mixing, and continuing this process down to well 10. Discard 100 μ L from well 10.
- Well 11 serves as the growth control (MHB + inoculum, no compound). Well 12 serves as the sterility control (MHB only).
- Inoculation and Incubation:
 - Add 100 μ L of the prepared bacterial inoculum to wells 1 through 11.
 - The final volume in each well will be 200 μ L.
 - Incubate the plate at 37°C for 18-24 hours.
- Determination of MIC:
 - After incubation, visually inspect the wells for turbidity.
 - The MIC is the lowest concentration of **phenazine ethosulfate** at which there is no visible bacterial growth.

Conclusion

Phenazine ethosulfate is a versatile and indispensable tool for researchers and scientists in various disciplines. Its robust performance as a redox mediator in enzyme assays and biosensors, coupled with its potential antimicrobial applications, underscores its importance in both fundamental research and applied drug development. The detailed protocols and mechanistic insights provided in this guide aim to facilitate its effective use in the laboratory.

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References

- 1. Nitrate reductase activity test: phenazine methosulfate-ferricyanide stop reagent replaces postassay treatment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. sensors.myu-group.co.jp [sensors.myu-group.co.jp]
- 4. Lactate Dehydrogenase (LDH) Assay Protocol [opsdiagnostics.com]
- 5. Repurposing the Electron Transfer Reactant Phenazine Methosulfate (PMS) for the Apoptotic Elimination of Malignant Melanoma Cells through Induction of Lethal Oxidative and Mitochondriotoxic Stress - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Phenazine ethosulfate as a preferred electron acceptor to phenazine methosulfate in dye-linked enzyme assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Phenazine Ethosulfate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076524#phenazine-ethosulfate-cas-number-and-chemical-structure]

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